

3-Hydroxyphenylurea: Operational Disposal & Safety Guide

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Compound of Interest

Compound Name: 3-Hydroxyphenylurea

CAS No.: 701-82-6

Cat. No.: B1677113

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Executive Safety Summary

STOP AND READ: Before handling **3-Hydroxyphenylurea** (CAS: 701-82-6), verify your specific compound.

- **Confusion Risk:** Do not confuse with Hydroxyurea (CAS: 127-07-1), a potent teratogen and antineoplastic agent. However, because the toxicological properties of **3-Hydroxyphenylurea** have not been fully investigated, Universal Precautionary Principle dictates it must be handled with the same rigor as a confirmed reproductive toxin.
- **Immediate Hazard:** Causes skin irritation and serious eye irritation.^[1] Potential for exothermic decomposition if mixed with strong oxidizers.
- **Disposal Status:** Non-halogenated organic waste. Strictly segregate from oxidizing acids (e.g., Nitric, Perchloric).

Chemical Profile & Hazard Identification

To ensure the integrity of your waste stream, you must understand the chemical nature of the material. This is not just "trash"; it is a reactive chemical entity.

Parameter	Specification	Operational Implication
Chemical Name	1-(3-Hydroxyphenyl)urea	Labeling requirement for waste tags.
CAS Number	701-82-6	Unique identifier for EHS inventory. [2]
Physical State	Solid (White to off-white powder)	Dust generation risk during weighing/disposal.
Solubility	Soluble in DMSO, Methanol, Ethanol	Dictates liquid waste stream selection.
Reactivity	Urea backbone + Phenolic moiety	Incompatible with Strong Oxidizers.
RCRA Status	Not P- or U-listed (Generic)	Disposed of via characteristic hazardous waste streams.

Pre-Disposal Assessment: The Segregation Logic

Why Segregation Matters: The urea functional group can hydrolyze to release ammonia under basic conditions, or react vigorously with strong oxidizers to produce nitrogen oxides (NO_x). The phenolic group adds acidity and susceptibility to electrophilic attack.

Critical Incompatibility List (Do NOT Mix in Waste Drum):

- Nitric Acid / Perchlorates: Risk of violent oxidation or explosive solid formation.
- Hypochlorites (Bleach): Potential formation of chloramines or chlorinated phenols (toxic/persistent).
- Strong Bases (undiluted): May accelerate hydrolysis, evolving ammonia gas in the drum.

Step-by-Step Disposal Protocol

Scenario A: Disposal of Pure Solid (Expired/Excess Reagent)

Objective: Contain dust and prevent environmental leaching.

- PPE Verification: Don nitrile gloves (minimum 0.11mm thickness), safety goggles, and a lab coat. If handling >10g, use a powder hood or N95 respirator.
- Primary Containment: Transfer the solid into a clear, sealable polyethylene bag or a screw-top glass vial. Do not throw loose powder into the drum.
- Secondary Containment: Place the primary bag/vial into a secondary clear bag (Double-Bagging). This prevents contamination of the waste drum atmosphere.
- Labeling: Affix a hazardous waste tag to the outer bag.
 - Constituents: "**3-Hydroxyphenylurea**, Solid"[\[2\]](#)[\[3\]](#)
 - Hazard Checkbox: "Toxic" and "Irritant".
- Final Disposal: Deposit into the Non-Halogenated Organic Solids drum.

Scenario B: Disposal of Liquid Waste (Reaction Mixtures/Mother Liquors)

Objective: Prevent solvent incompatibility and drum pressurization.

- Solvent Identification: Determine the primary solvent.
 - If dissolved in DCM/Chloroform
Halogenated Waste Stream.
 - If dissolved in Methanol/DMSO/Acetone
Non-Halogenated Waste Stream.
- Quenching (If Reactive Reagents Present): If the reaction mixture contains unreacted oxidizers or strong acids, neutralize/quench them in a separate flask before adding to the waste container.

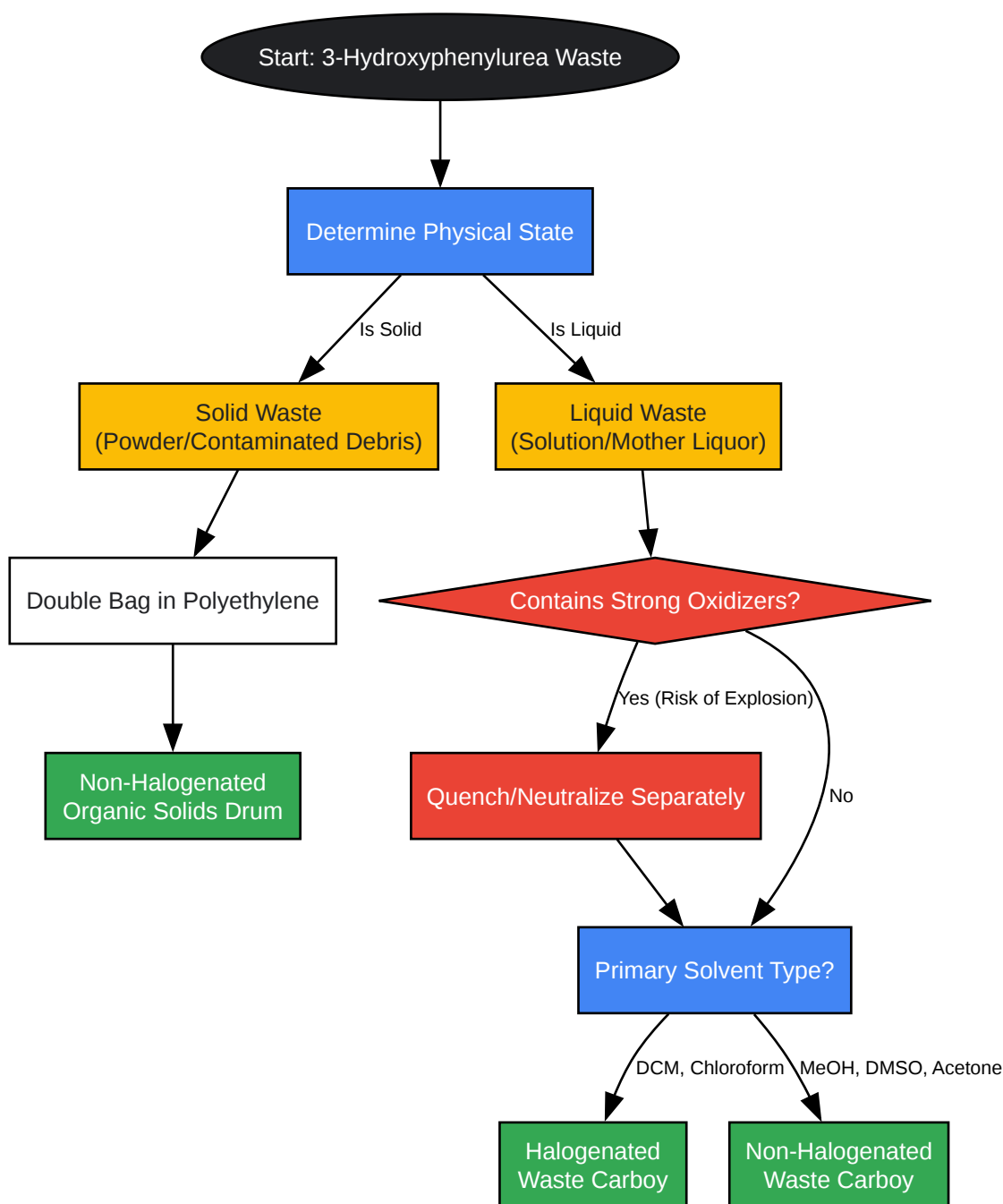
- Validation: Check pH to ensure neutrality (pH 6-8).
- Transfer: Pour into the appropriate solvent waste carboy using a funnel.
- Rinsing: Rinse the reaction vessel with a small volume of the compatible solvent and add the rinsate to the same waste carboy.
- Log Entry: Record the volume and concentration (approximate) on the carboy's accumulation log.

Scenario C: Spill Response (Immediate Action)

- Isolate: Evacuate the immediate area if dust is airborne.
- Protect: Wear PPE.
- Contain: Cover the spill with a damp paper towel (to prevent dust dispersal) or use an inert absorbent (Vermiculite).
- Clean: Scoop up the material.^[2] Clean the surface with soap and water.^{[2][4][5]}
- Dispose: Place all cleanup materials into a bag, label as "Debris contaminated with **3-Hydroxyphenylurea**," and dispose of as Solid Hazardous Waste.

Decision Logic Visualization

The following diagram illustrates the decision matrix for disposing of **3-Hydroxyphenylurea** to ensure compliance and safety.



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Figure 1: Decision tree for the safe segregation and disposal of **3-Hydroxyphenylurea** waste streams.

Regulatory Framework & Compliance

This protocol is designed to align with the following regulatory standards. Adherence ensures your facility maintains "Small Quantity Generator" (SQG) or "Large Quantity Generator" (LQG) compliance status.

- EPA RCRA (40 CFR 261): While not explicitly P-listed or U-listed, this compound is a "Characteristic Waste" if it exhibits toxicity or if mixed with ignitable solvents (D001). It must be managed as hazardous waste [1].
- OSHA (29 CFR 1910.1200): Hazard Communication Standard requires proper labeling of all secondary containers (waste drums) with the specific chemical identity [2].
- GHS Classification: Skin Irrit. 2 (H315), Eye Irrit. 2A (H319). Treat as a potential mutagen based on structural analogs until proven otherwise [3].

References

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